

Essential Safety and Disposal Procedures for Sirtuin-1 Inhibitor (EX-527)

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Compound of Interest

Compound Name: Sirtuin-1 inhibitor 1

Cat. No.: B10861696

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This document provides critical safety, handling, and disposal information for the Sirtuin-1 (SIRT1) inhibitor, EX-527, also known as Selisistat. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper environmental stewardship.

Chemical and Physical Properties

A summary of the key quantitative data for EX-527 is presented in the table below for easy reference.

| Property | Value |
|----------------------------|--|
| Chemical Name | 6-Chloro-2,3,4,9-tetrahydro-1H-carbazole-1-carboxamide |
| Synonyms | EX-527, Selisistat |
| CAS Number | 49843-98-3 |
| Molecular Formula | C ₁₃ H ₁₃ ClN ₂ O |
| Molecular Weight | 248.71 g/mol |
| Appearance | White to beige powder |
| Purity | ≥98% (HPLC) |
| Solubility | DMSO: >20 mg/mL |
| Storage Temperature | 2-8°C |
| IC ₅₀ for SIRT1 | 38 nM[1] - 98 nM[2][3] |
| IC ₅₀ for SIRT2 | 19.6 μM[4] |
| IC ₅₀ for SIRT3 | 48.7 μM[4] |

Experimental Protocols

In Vitro SIRT1 Inhibition Assay

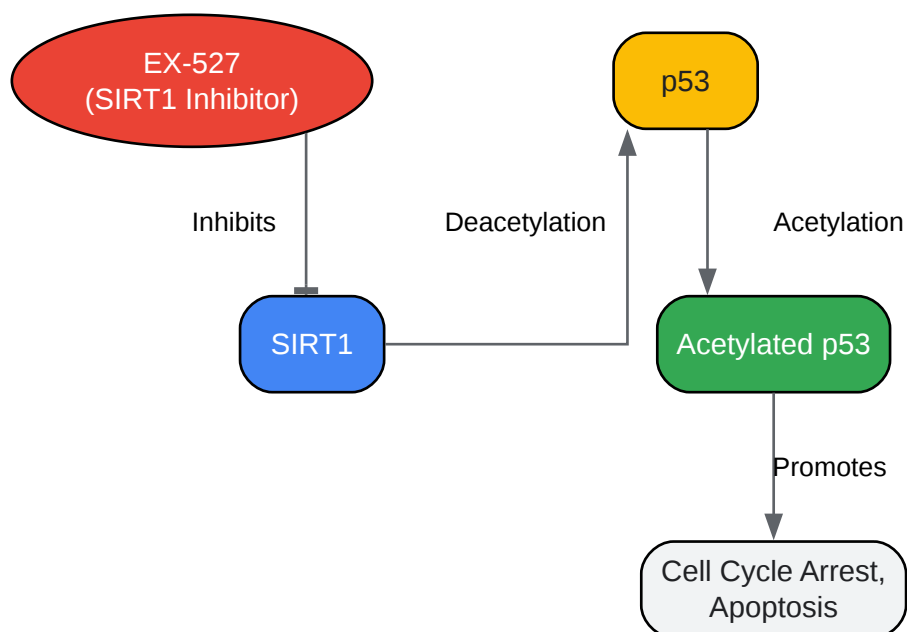
A common method to determine the inhibitory activity of compounds like EX-527 on SIRT1 involves a fluorogenic peptide assay.

- Enzyme Preparation: Recombinant human SIRT1 is incubated with the test compound (e.g., EX-527) at varying concentrations.
- Substrate Addition: A fluorogenic peptide substrate derived from p53 (residues 379-382 with an acetylated lysine) is added to the enzyme-inhibitor mixture, along with NAD⁺ (170 μM), which is essential for SIRT1 activity.[1]

- Incubation: The reaction is incubated at 37°C for a defined period, typically 45 minutes, to allow for deacetylation.[1]
- Development: A developer solution is added, which proteolytically cleaves the deacetylated substrate, releasing a fluorescent aminomethylcoumarin group.[1]
- Fluorescence Measurement: The fluorescence is measured using a fluorometer with excitation at approximately 360 nm and emission at around 460 nm.[1] The inhibitory concentration (IC₅₀) is calculated by plotting the fluorescence intensity against the inhibitor concentration.

Signaling Pathway

The following diagram illustrates the inhibitory effect of EX-527 on the SIRT1 signaling pathway, leading to the acetylation of p53.



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Caption: Inhibition of SIRT1 by EX-527 prevents the deacetylation of p53, leading to its accumulation in an acetylated state and subsequent cellular responses.

Proper Disposal Procedures

The proper disposal of **Sirtuin-1 inhibitor 1** (EX-527) is crucial to prevent environmental contamination and ensure laboratory safety. The following step-by-step guidance should be followed.

Step 1: Hazard Assessment

Before handling, it is essential to review the Safety Data Sheet (SDS). EX-527 is classified as toxic if swallowed and causes serious eye irritation.^[5] It should be handled with appropriate personal protective equipment.

Step 2: Personal Protective Equipment (PPE)

When handling EX-527 for disposal, the following PPE should be worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn. Always inspect gloves before use and use proper glove removal technique to avoid skin contact.^[6]
- **Eye Protection:** Safety glasses or goggles are mandatory to prevent eye contact.^[6]
- **Lab Coat:** A lab coat should be worn to protect clothing and skin.

Step 3: Waste Segregation and Collection

- **Unused Product:** Unused or surplus EX-527 should be disposed of as a chemical waste. It should not be mixed with other waste streams. Keep the compound in its original, tightly sealed container for disposal.^[6]
- **Contaminated Materials:** Any materials contaminated with EX-527, such as pipette tips, tubes, and gloves, should be collected in a designated, sealed container for chemical waste.
- **Solutions:** Solutions containing EX-527 should be collected in a clearly labeled, sealed waste container.

Step 4: Disposal Method

- **Licensed Disposal Company:** The disposal of EX-527 must be handled by a licensed hazardous waste disposal company.^[6] Do not dispose of this chemical down the drain or in the regular trash.

- Institutional Guidelines: Follow all federal, state, and local regulations, as well as your institution's specific environmental health and safety (EHS) guidelines for chemical waste disposal.[7][8] Contact your institution's EHS department for specific procedures and to arrange for waste pickup.

Step 5: Emergency Procedures

- Spills: In case of a spill, avoid dust formation.[6] Sweep up the solid material carefully and place it in a sealed container for disposal.[6] Ensure adequate ventilation.
- Exposure:
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[7]
 - Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing.[7]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[7]
 - Ingestion: Do not induce vomiting. Seek immediate medical attention.[7]

By adhering to these procedures, researchers can handle and dispose of **Sirtuin-1 inhibitor 1** (EX-527) safely and responsibly, minimizing risks to themselves and the environment.

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